

Cross-Species Validation of Calcium Ketoglutarate's Longevity Effects: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calcium ketoglutarate*

Cat. No.: *B13838035*

[Get Quote](#)

A Comparative Guide for Researchers and Drug Development Professionals

The quest to extend healthy lifespan has identified several promising pharmacological interventions. Among these, Calcium Alpha-Ketoglutarate (CaKG) has emerged as a key metabolite with demonstrated pro-longevity effects across multiple species. This guide provides a comprehensive comparison of CaKG's effects with other notable longevity compounds, rapamycin and metformin, supported by experimental data and detailed methodologies.

Quantitative Comparison of Longevity Interventions

The following tables summarize the quantitative effects of **Calcium Ketoglutarate** (CaKG), rapamycin, and metformin on lifespan across various species.

Table 1: Effects of Longevity Interventions on Lifespan in Mice (*Mus musculus*)

| Compound | Strain | Sex | Dose | Route of Administration | Median Lifespan Extension (%) | Maximum Lifespan Extension (%) | Reference |
|-------------------------------------|-----------|---------------|------------------|-------------------------|---------------------------------|--------------------------------|-----------|
| Calcium Ketoglutarate (CaKG) | C57BL/6 | Female | 2% w/w in diet | Oral | 10.5 - 16.6 | 8 - 19.7 | [1][2] |
| | C57BL/6 | Male | 2% w/w in diet | Oral | 9.6 - 12.8 | Not Statistically Significant | [1] |
| Genetically heterogeneous (UM-HET3) | Rapamycin | Female | 14 ppm in diet | Oral | 14 | 14 | [3] |
| Genetically heterogeneous (UM-HET3) | | Male | 14 ppm in diet | Oral | 9 | 9 | [3] |
| | C57BL/6 | Male & Female | 8 mg/kg/day | Intraperitoneal | Up to 60% (transient treatment) | - | [4][5] |
| Metformin | C57BL/6 | Male | 0.1% w/w in diet | Oral | 5.8 | - | [5] |

| | | | | | | |
|------------------|--------|---------------|------|----------------------|-----|-----|
| 129/Sv | Male | 100 mg/kg/day | Oral | - | - | [6] |
| C57BL/6 & 129/Sv | Female | 100 mg/kg/day | Oral | Decrease in Lifespan | [6] | |

Table 2: Effects of Longevity Interventions on Lifespan in Nematodes (*Caenorhabditis elegans*)

| Compound | Dose | Mean Lifespan Extension (%) | Reference |
|---------------------------|--------|--|-----------|
| Alpha-Ketoglutarate (AKG) | 8 mM | ~50 | [7] |
| Metformin | Varies | Significant extension in <i>C. elegans</i> | [6] |
| Rapamycin | - | Lifespan extension demonstrated | [4] |

Table 3: Effects of Longevity Interventions on Lifespan in Yeast (*Saccharomyces cerevisiae*)

| Compound | Lifespan Type | Effect | Reference |
|---------------------------|---------------|-----------------------------|-----------|
| Alpha-Ketoglutarate (AKG) | Not Specified | Longevity effects suggested | [8] |
| Rapamycin | Reproductive | Increased lifespan | [4] |

Healthspan Improvements

Beyond extending lifespan, CaKG has been shown to compress morbidity, the period of age-related disease and frailty. In mice, CaKG treatment reduced frailty scores by 46% in females and 41% in males.^[1] It also led to improvements in coat condition, gait, and reduced kyphosis and tumor severity.^[1] Rapamycin has also been associated with delayed onset of age-related pathologies, including malignancies and neurodegeneration in mice.^[9] Metformin has been

shown to improve healthspan indices in mice, such as physical performance and insulin sensitivity.[5][10]

Experimental Protocols

Mouse Longevity and Healthspan Study

1. Animal Model:

- Species: *Mus musculus*
- Strain: C57BL/6 or genetically heterogeneous mice (e.g., UM-HET3) to avoid strain-specific effects.[3][9]
- Age at Intervention: Typically middle-aged (e.g., 18-20 months) to model a more realistic human intervention scenario.[1][4]
- Housing: Specific pathogen-free (SPF) facility with controlled temperature, humidity, and a 12-hour light/dark cycle.[11]

2. Drug Administration:

- **Calcium Ketoglutarate:** Supplemented in the diet at a concentration of 2% (w/w). The control group receives the same diet without CaKG.[12]
- Rapamycin: Administered orally through microencapsulation in the chow (e.g., 14 ppm or 42 ppm) or via intraperitoneal (IP) injection (e.g., 8 mg/kg/day).[4][11]
- Metformin: Mixed into the diet (e.g., 0.1% w/w). A higher dose of 1% w/w has been shown to be toxic in mice.[5]

3. Lifespan Assessment:

- Mice are monitored daily for their entire lifespan.
- The date of death is recorded for each animal.
- Survival curves are generated using the Kaplan-Meier method, and statistical significance is determined using the log-rank test.[13]

4. Healthspan Assessment (Frailty Index):

- A comprehensive frailty index is assessed at regular intervals (e.g., every two months).
- This index includes the evaluation of various age-related phenotypes such as alopecia, dermatitis, kyphosis, gait disorders, and body condition score.[12]
- Each phenotype is scored, and a cumulative frailty score is calculated for each mouse.

C. elegans Lifespan Assay

1. Worm Strain and Maintenance:

- Strain: Wild-type N2 Bristol strain.
- Maintenance: Worms are cultured on Nematode Growth Medium (NGM) agar plates seeded with E. coli OP50 as a food source.

2. Drug Administration:

- The compound of interest (e.g., 8 mM Alpha-Ketoglutarate) is added to the NGM agar.[10]
- Control plates contain the vehicle (e.g., water).

3. Lifespan Assay:

- Age-synchronized adult worms are transferred to the experimental plates.
- To prevent progeny from confounding the results, 5-fluoro-2'-deoxyuridine (FUDR) is added to the media.[10]
- Worms are scored as dead or alive every other day. A worm is considered dead if it does not respond to gentle prodding with a platinum wire.
- Survival curves are plotted and analyzed statistically.

Yeast Replicative Lifespan Assay

1. Yeast Strain and Media:

- Strain: *Saccharomyces cerevisiae* (e.g., BY4741).
- Media: YEPD (Yeast Extract-Peptone-Dextrose) agar plates.

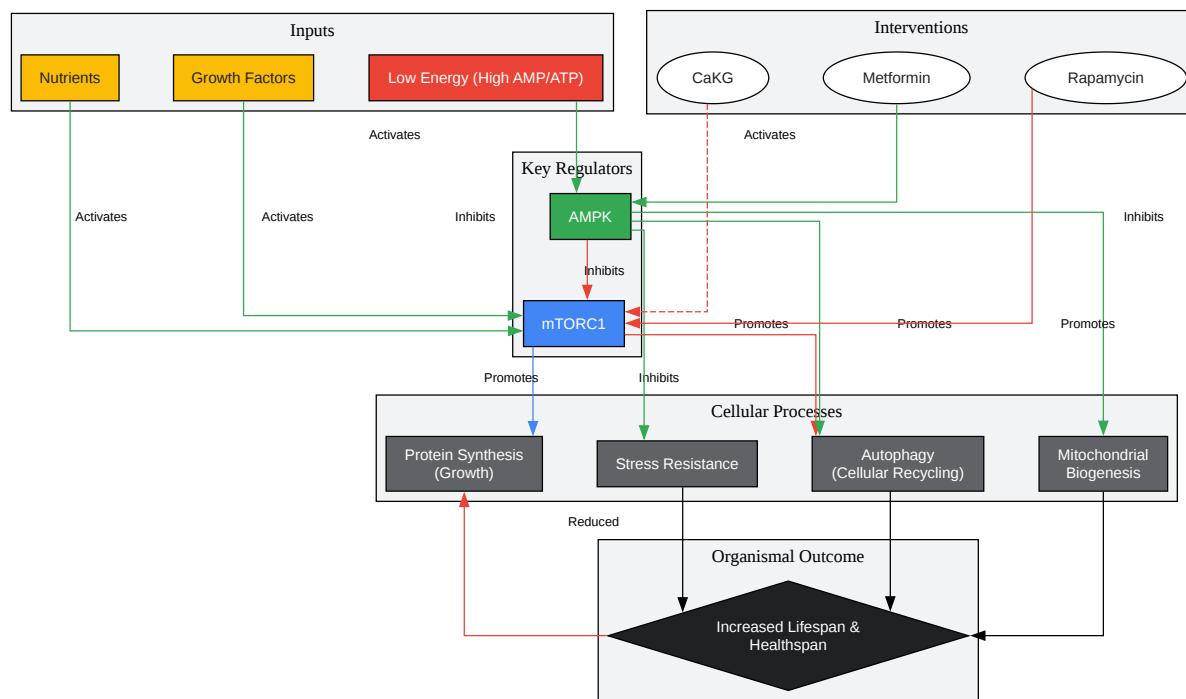
2. Assay Procedure:

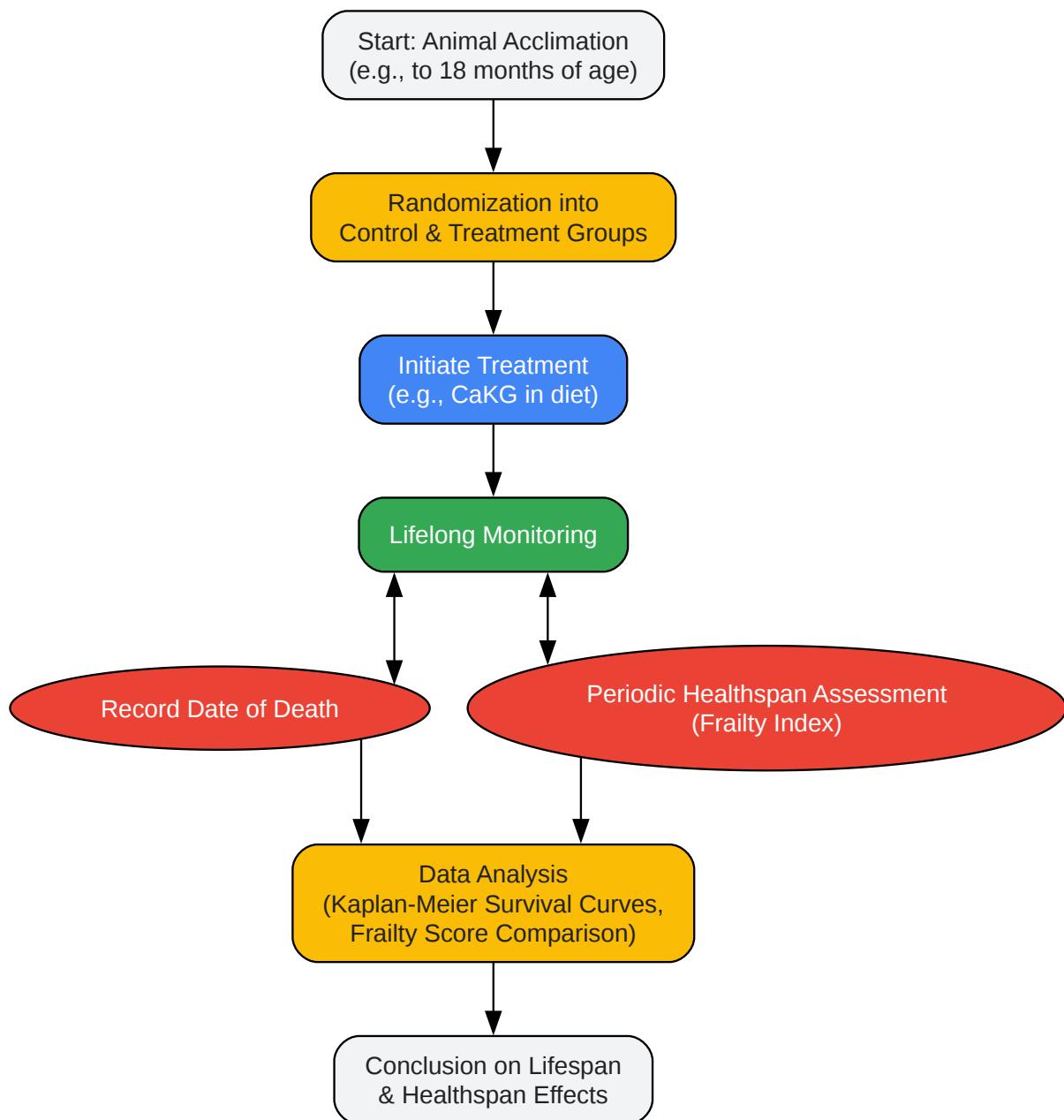
- A single virgin mother cell is placed on a YEPD plate.
- As the mother cell divides and produces daughter cells, the daughters are carefully removed using a micromanipulator.[\[14\]](#)[\[15\]](#)
- The number of daughter cells produced by each mother cell before it ceases to divide is recorded as its replicative lifespan.[\[14\]](#)
- The process is repeated for a cohort of mother cells to obtain a lifespan curve.

Signaling Pathways and Experimental Workflow

The longevity effects of CaKG, rapamycin, and metformin are believed to be mediated through conserved signaling pathways that regulate metabolism and cellular stress responses. The mTOR (mechanistic Target of Rapamycin) and AMPK (AMP-activated protein kinase) pathways are central to these effects.

Key Signaling Pathways in Longevity





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mTOR as Regulator of Lifespan, Aging, and Cellular Senescence: A Mini-Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Longevity Secrets in Your Genome: Hidden mTOR Variants Identified [nad.com]
- 3. Metformin as a Tool to Target Aging - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Transient rapamycin treatment can increase lifespan and healthspan in middle-aged mice | eLife [elifesciences.org]
- 5. Transient Rapamycin Treatment Extends Mice Life Span By 60% - Gowing Life [gowinglife.com]
- 6. afar.org [afar.org]
- 7. Aging Research Using Mouse Models - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Aging-Associated Reductions in AMP-Activated Protein Kinase Activity and Mitochondrial Biogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. A Standardized Protocol for Mouse Longevity Studies in Preclinical Drug Development [aginganddisease.org]
- 10. The metabolite alpha-ketoglutarate extends lifespan by inhibiting the ATP synthase and TOR - PMC [pmc.ncbi.nlm.nih.gov]
- 11. benchchem.com [benchchem.com]
- 12. Alpha-Ketoglutarate, an Endogenous Metabolite, Extends Lifespan and Compresses Morbidity in Aging Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 13. biorxiv.org [biorxiv.org]
- 14. Measuring replicative life span in the budding yeast - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Measuring Replicative Life Span in the Budding Yeast - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cross-Species Validation of Calcium Ketoglutarate's Longevity Effects: A Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13838035#cross-species-validation-of-calcium-ketoglutarate-s-longevity-effects>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com